

Application Notes and Protocols for Rapastinel Trifluoroacetate in In Vitro Assays

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Compound of Interest

Compound Name: Rapastinel Trifluoroacetate

Cat. No.: B2611529

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Rapastinel Trifluoroacetate**, also known as GLYX-13 Trifluoroacetate, is a tetrapeptide (Thr-Pro-Pro-Thr-amide) that functions as a modulator of the N-methyl-D-aspartate receptor (NMDAR).[1][2][3] It acts as a partial agonist at the glycine site of the NMDAR, leading to the enhancement of synaptic plasticity processes associated with learning and memory.[4][5] Unlike NMDAR antagonists such as ketamine, Rapastinel enhances NMDAR function, offering a novel mechanism for rapid antidepressant effects with a potentially milder side-effect profile. [1] These characteristics make Rapastinel a valuable tool for in vitro studies in neuroscience, particularly for research on major depressive disorder, synaptic plasticity, and cognitive enhancement.

This document provides detailed protocols for the solubilization and use of **Rapastinel Trifluoroacetate** in dimethyl sulfoxide (DMSO) for various in vitro applications, along with data on its mechanism of action.

Quantitative Data Summary

Solubility and Stock Solution Parameters

The following table summarizes the key solubility and storage information for preparing **Rapastinel Trifluoroacetate** stock solutions in DMSO. It is crucial to use high-quality, anhydrous DMSO, as the compound's solubility can be significantly impacted by moisture.[5]

Parameter	Value	Notes
Solvent	Dimethyl Sulfoxide (DMSO)	Use newly opened, anhydrous DMSO for best results.[5]
Maximum Solubility	125 mg/mL	Equivalent to 236.97 mM.[2][5]
Preparation Aid	Ultrasonic Treatment / Sonication	Recommended to achieve full dissolution at high concentrations.[2][5]
Appearance	Clear Solution	If precipitation occurs, gentle heating and/or sonication can aid dissolution.[5]

Stock Solution Storage Recommendations

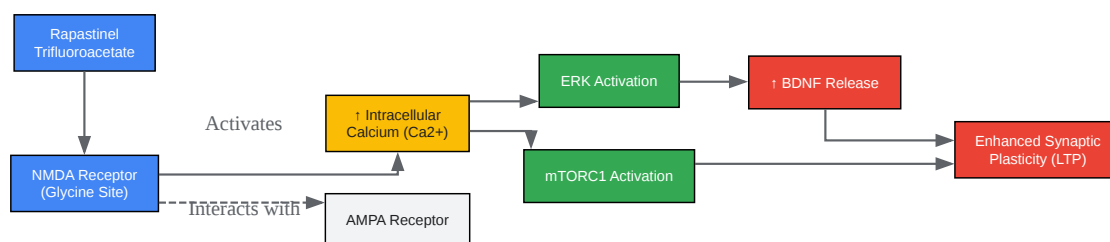
Proper storage is critical to maintain the stability and activity of the compound. To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.[5]

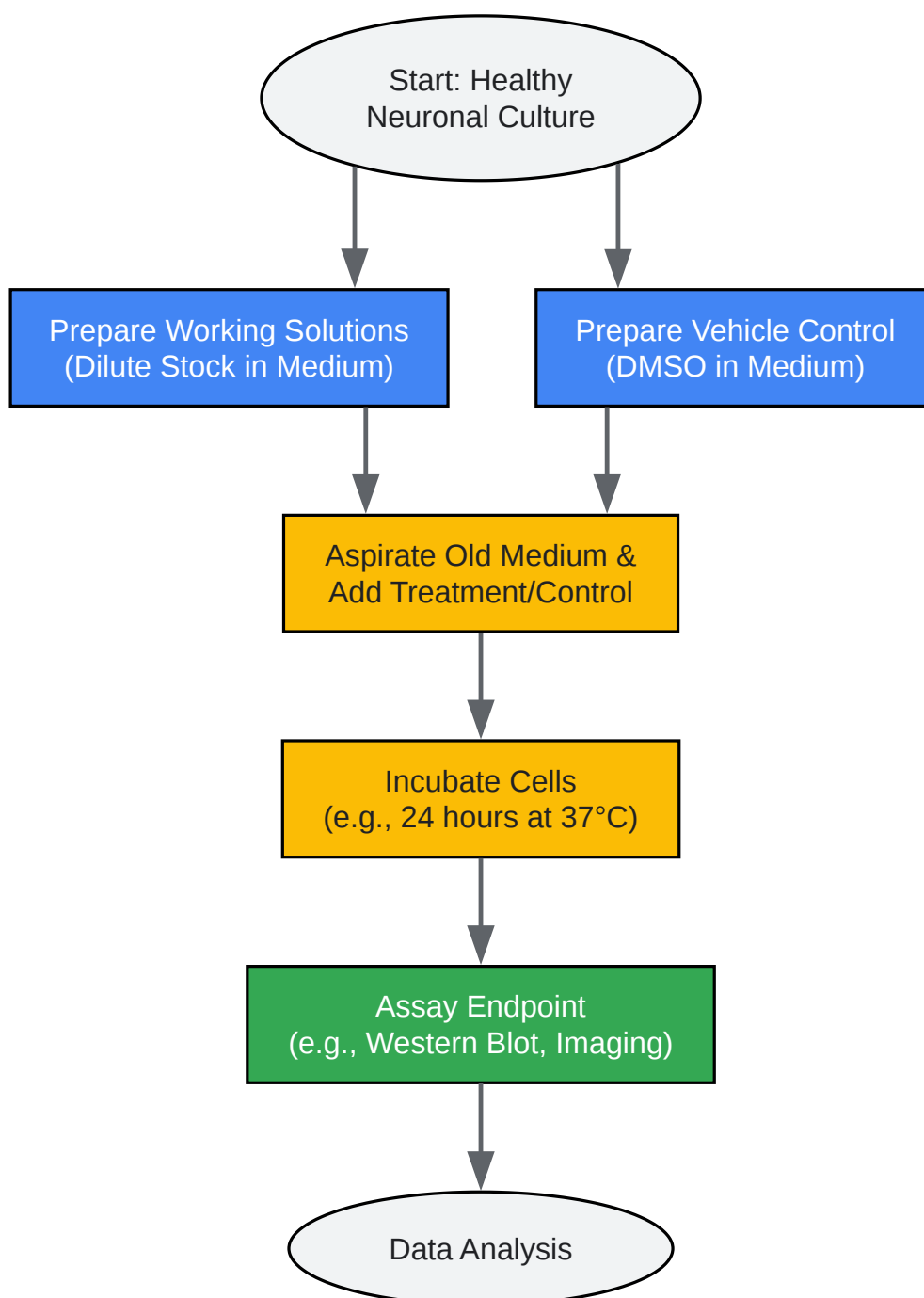
Storage Temperature	Shelf Life	Storage Conditions
-80°C	6 months	Sealed storage, away from moisture.[5]
-20°C	1 month	Sealed storage, away from moisture.[5]

Mechanism of Action: Signaling Pathway

Rapastinel modulates the NMDAR, initiating a downstream signaling cascade that promotes synaptic plasticity. The binding of Rapastinel to the glycine site on the NMDAR leads to a conformational change that increases intracellular calcium.[4] This influx triggers the activation of key signaling pathways, including extracellular signal-regulated kinase (ERK) and the mammalian target of rapamycin complex 1 (mTORC1).[1][6] The activation of these pathways is associated with an increase in Brain-Derived Neurotrophic Factor (BDNF) release and the

enhancement of Long-Term Potentiation (LTP), a cellular mechanism underlying learning and memory.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)





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References

- 1. Modulation of the activity of N-methyl-d-aspartate receptors as a novel treatment option for depression: current clinical evidence and therapeutic potential of rapastinel (GLYX-13) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Rapastinel Trifluoroacetate | NMDAR | iGluR | TargetMol [targetmol.com]
- 3. Rapastinel (GLYX-13) has therapeutic potential for the treatment of post-traumatic stress disorder: characterization of a NMDA receptor-mediated metaplasticity process in the medial prefrontal cortex of rats - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The Development of Rapastinel (Formerly GLYX-13); A Rapid Acting and Long Lasting Antidepressant - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. NMDAR modulators as rapid antidepressants: Converging and distinct signaling mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
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